

L-[1-13C]Fucose: Proper Disposal & Waste Management Guide

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Compound of Interest

Compound Name: L-[1-13C]Fucose

CAS No.: 83379-38-8

Cat. No.: B583657

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Executive Summary & Safety Profile

Immediate Action: Stop treating **L-[1-13C]Fucose** as radioactive waste.

L-[1-13C]Fucose is a stable isotope-labeled monosaccharide. It contains Carbon-13, a naturally occurring, non-radioactive isotope of carbon. Unlike Carbon-14 (

C), Carbon-13 (

C) does not emit ionizing radiation.

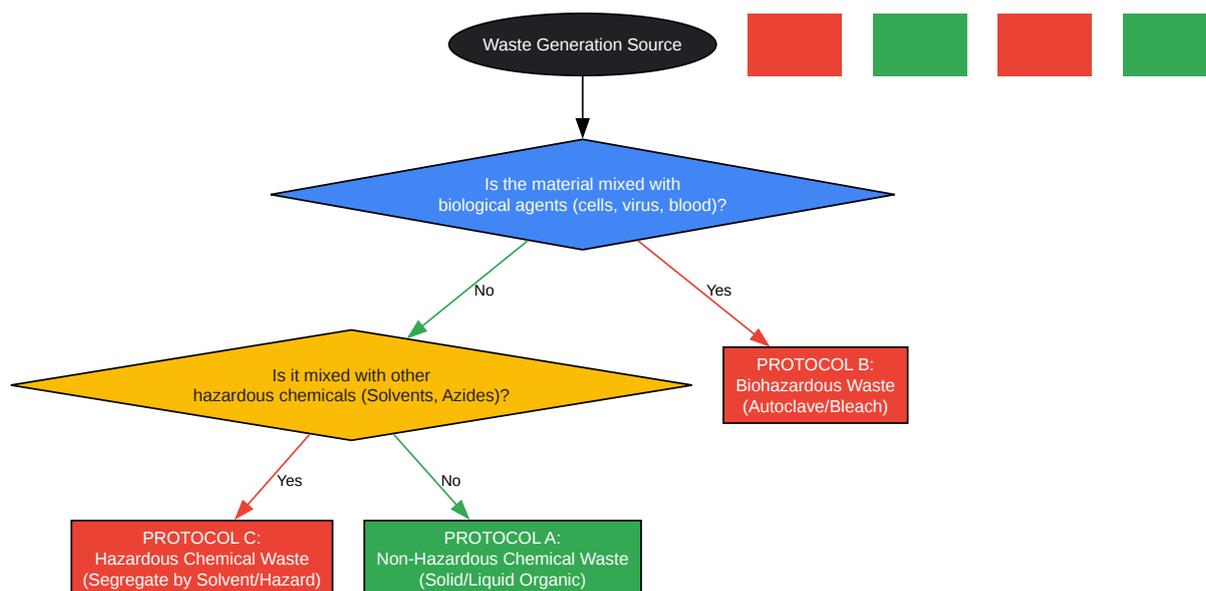
Therefore, disposal protocols are dictated solely by the chemical properties of L-Fucose (a non-hazardous sugar) and, more importantly, the biological matrix (cells, media, tissues) in which it is used.

Material Safety Snapshot

Property	Status	Implications for Disposal
Radioactivity	NONE	Do not use radioactive waste streams (unless mixed with H/C).
RCRA Status (US)	Non-Hazardous	Not a P-list or U-list waste.
Toxicity	Low	Non-toxic to aquatic life; biodegradable.
Reactivity	Stable	Compatible with standard organic waste streams.

Pre-Disposal Decision Matrix

Effective disposal requires characterizing the waste stream context.^{[1][2]} Use the following logic flow to determine the correct regulatory path.



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Figure 1: Logic flow for categorizing **L-[1-13C]Fucose** waste streams. Note that biological contamination overrides chemical classification.

Detailed Disposal Protocols

Protocol A: Pure Chemical Waste (Stock Solids or Solutions)

Use this for: Expired dry powder, spilled stock solutions in water/PBS, or analytical leftovers not in contact with cells.

Although L-Fucose is chemically benign (comparable to glucose), standard laboratory stewardship prohibits pouring white powders or unknown liquids down the drain to prevent plumbing blockages and "perceived hazard" violations.

- Containerization: Collect solids in a wide-mouth HDPE jar. Collect aqueous solutions in a standard poly carboy.
- Labeling: Label clearly as "Non-Hazardous Chemical Waste - L-Fucose Solution."
 - Expert Tip: Explicitly write "Non-Radioactive ^{13}C Isotope" on the tag to prevent rejection by waste contractors who confuse isotopes.
- Disposal: Hand off to your facility's chemical waste contractor for incineration or landfill, depending on local municipal codes.

Protocol B: Metabolic Labeling Waste (Cell Culture)

Use this for: Spent media, cell pellets, and supernatants from Metabolic Flux Analysis (MFA).

This is the most common workflow. The hazard here is biological, not chemical. The **L-[1- ^{13}C]Fucose** is metabolized by the cells into GDP-Fucose and incorporated into glycans.

- Liquid Waste (Media):
 - Aspirate media containing unconsumed **L-[1- ^{13}C]Fucose** into a vacuum flask containing 10% bleach (sodium hypochlorite) final concentration.
 - Allow to sit for 20 minutes to neutralize biological agents.
 - Dispose of down the drain with copious water (if permitted by local bio-safety regulations) or solidify and dispose of as solid bio-waste.
- Solid Waste (Plastics/Pellets):
 - Collect plates, pipettes, and cell pellets in red biohazard bags.
 - Autoclave at 121°C , 15 psi for 30 minutes.
 - Disposal via municipal bio-waste stream.

Protocol C: Mixed Chemical Waste (Mass Spec/NMR Prep)

Use this for: Samples extracted with Methanol, Chloroform, or Acetonitrile.

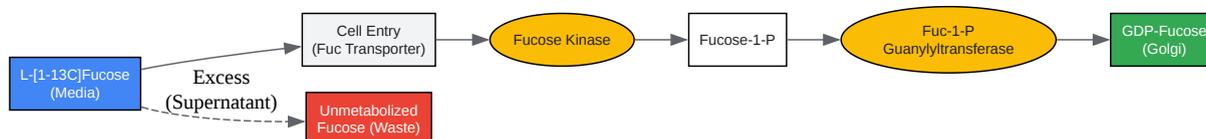
In Glycomics/Metabolomics, cells are often lysed and extracted with organic solvents.

- Segregation: Do not mix halogenated solvents (Chloroform) with non-halogenated (Methanol/Acetonitrile).
- Labeling: List all solvent constituents. You do not need to list **L-[1-13C]Fucose** as a hazard, but list it as a constituent.
- Disposal: Standard hazardous chemical waste stream (Incineration).

Scientific Context: The Metabolic Fate of Waste

Understanding where the isotope goes helps justify the disposal method to safety officers.

In a typical experiment, **L-[1-13C]Fucose** enters the "Fucose Salvage Pathway."



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Figure 2: The Fucose Salvage Pathway. Note that a significant portion of the expensive isotope remains in the supernatant (Waste), necessitating the Bio-waste protocol.

References & Regulatory Grounding[1][3][4]

- Safety Data Sheet (SDS) - L-Fucose:
 - Source: Fisher Scientific / Thermo Fisher[3]
 - Verification: Confirms non-hazardous classification under GHS/OSHA.
 - Link:

- RCRA Hazardous Waste Lists (P, U, F, K):
 - Source: US Environmental Protection Agency (EPA)
 - Verification: Confirms saccharides are not listed hazardous wastes.
 - Link:
- Biosafety in Microbiological and Biomedical Laboratories (BMBL):
 - Source: CDC / NIH
 - Verification: Standard protocols for handling cell culture waste (Protocol B).
 - Link:
- Stable Isotope Handling Guidelines:
 - Source: Moravek / BOC Sciences (Industry Standards)
 - Verification: Confirms stable isotopes (^{13}C , ^{15}N , D) require no radiation safety protocols.
 - Link:

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Sources

- [1. 6. Regulations Concerning Radioisotopes | Environmental Health and Safety | Oregon State University \[ehs.oregonstate.edu\]](#)
- [2. moravek.com \[moravek.com\]](#)
- [3. Metabolic labeling for the visualization and identification of potentially O-GlcNAc modified proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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